

Technical Guide: Physicochemical and Analytical Profile of Cefacetrile-13C3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefacetrile-13C3

Cat. No.: B12400101

[Get Quote](#)

This document provides a detailed overview of the molecular and analytical characteristics of **Cefacetrile-13C3**, an isotopically labeled version of the first-generation cephalosporin antibiotic, Cefacetrile. This guide is intended for professionals in research and drug development who utilize stable isotope-labeled compounds as internal standards in quantitative analyses.

Introduction

Cefacetrile is a broad-spectrum cephalosporin antibiotic effective against a range of Gram-positive and Gram-negative bacteria.^[1] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to and inactivating penicillin-binding proteins (PBPs).^[1]^[2]

Cefacetrile-13C3 is a stable isotope-labeled variant of Cefacetrile, where three Carbon-12 atoms have been replaced with Carbon-13 isotopes.^[3]^[4] This labeling provides a distinct mass shift without significantly altering the chemical properties of the molecule. Consequently, **Cefacetrile-13C3** is an ideal internal standard for bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), enabling precise quantification of Cefacetrile in complex biological matrices.

Molecular Properties and Weight Calculation

The molecular formula for unlabeled Cefacetrile is $C_{13}H_{13}N_3O_6S$.^[2]^[5]^[6] In **Cefacetrile-13C3**, three carbon atoms are substituted with the ^{13}C isotope, resulting in the formula

$C_{10}^{13}C_3H_{13}N_3O_6S$.^[4] This substitution is crucial for its use as an internal standard.

The molecular weight is calculated based on the atomic weights of the constituent elements. The atomic mass of Carbon-12 is defined as exactly 12 daltons, while the heavier Carbon-13 isotope has an atomic mass of approximately 13.00335 daltons.^{[7][8][9]}

Calculation of Molecular Weight:

The molecular weight of **Cefacetriple-13C3** is determined by summing the atomic weights of its constituent atoms:

- 10 Carbon-12 atoms
- 3 Carbon-13 atoms
- 13 Hydrogen atoms
- 3 Nitrogen atoms
- 6 Oxygen atoms
- 1 Sulfur atom

Using the standard atomic weights (H: 1.008, ^{12}C : 12.000, ^{13}C : 13.00335, N: 14.007, O: 15.999, S: 32.06), the calculated molecular weight is approximately 342.19 g/mol . A reported molecular weight from a commercial supplier is 342.30 g/mol .^[4] The slight variation can arise from differences in the atomic weight values used for the calculation.

Data Presentation: Physicochemical Properties

The following table summarizes and compares the key quantitative data for Cefacetriple and its $^{13}C_3$ -labeled analogue.

Property	Cefacetriple (Unlabeled)	Cefacetriple-13C3 (Labeled)	Data Source(s)
Molecular Formula	C ₁₃ H ₁₃ N ₃ O ₆ S	C ₁₀ ¹³ C ₃ H ₁₃ N ₃ O ₆ S	[2][4][5]
Average Molecular Weight	339.32 g/mol	342.30 g/mol	[4][5]
Monoisotopic (Exact) Mass	339.0525 Da	342.0626 Da	[2]
¹³ C Isotopic Enrichment	N/A	Minimum 99%	[4]
CAS Number	10206-21-0	N/A	[5][6][10]

Experimental Protocol: Quantitative Analysis of Cefacetriple using LC-MS/MS

This section details a representative protocol for the quantification of Cefacetriple in a biological matrix (e.g., plasma) using **Cefacetriple-13C3** as an internal standard (IS).

4.1 Objective: To accurately determine the concentration of Cefacetriple in plasma samples.

4.2 Materials and Reagents:

- Cefacetriple analytical standard
- **Cefacetriple-13C3** (Internal Standard)
- Human plasma (or other relevant biological matrix)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or tubes

4.3 Sample Preparation:

- Thaw plasma samples and standards to room temperature.
- Prepare a stock solution of **Cefacetrile-13C3** (IS) in 50:50 acetonitrile/water at a concentration of 1 µg/mL.
- To 50 µL of each plasma sample, calibration standard, and quality control sample, add 10 µL of the IS working solution.
- Vortex briefly to mix.
- Add 200 µL of acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex vigorously for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes to pellet the precipitated protein.
- Transfer the supernatant to a clean 96-well plate or autosampler vials for analysis.

4.4 LC-MS/MS Conditions:

- LC System: Standard UHPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to initial conditions, and equilibrate.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer

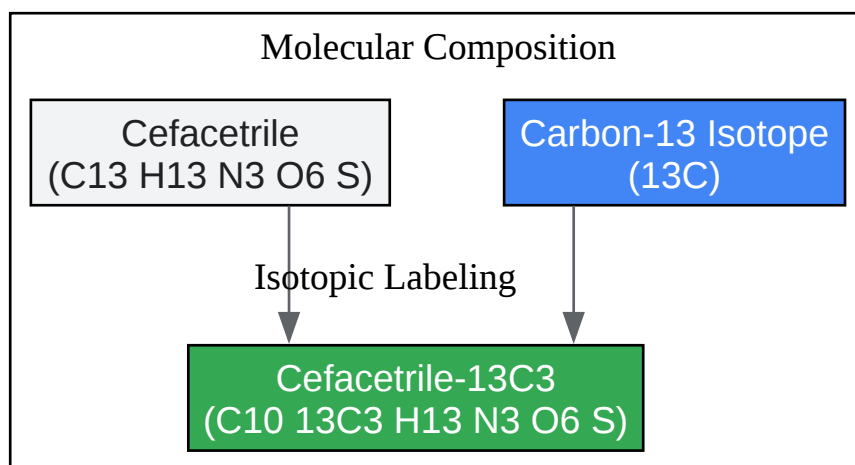
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions:
 - Cefacetriple: Q1 340.1 -> Q3 [specific fragment ion]
 - **Cefacetriple-13C3**: Q1 343.1 -> Q3 [corresponding specific fragment ion]

4.5 Data Analysis:

- Integrate the peak areas for both the Cefacetriple and **Cefacetriple-13C3** (IS) MRM transitions.
- Calculate the ratio of the analyte peak area to the IS peak area.
- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of Cefacetriple in the unknown samples by interpolating their peak area ratios from the calibration curve.

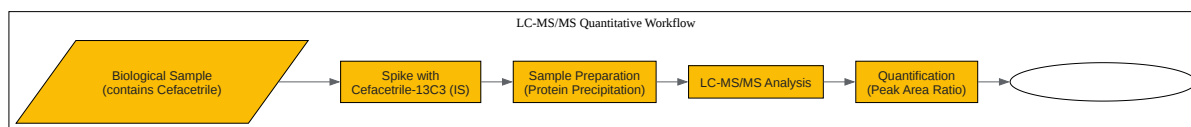
Visualizations

The following diagrams illustrate key relationships and workflows relevant to the analysis of **Cefacetriple-13C3**.



[Click to download full resolution via product page](#)

Caption: Logical relationship between Cefacetrile and its $^{13}\text{C}_3$ -labeled form.



[Click to download full resolution via product page](#)

Caption: Workflow for quantification using a stable isotope-labeled standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Cefacetrile | $\text{C}_{13}\text{H}_{13}\text{N}_3\text{O}_6\text{S}$ | CID 91562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. schd-shimadzu.com [schd-shimadzu.com]
- 5. scbt.com [scbt.com]
- 6. caymanchem.com [caymanchem.com]
- 7. Carbon-13 - Wikipedia [en.wikipedia.org]
- 8. Carbon-12 - Wikipedia [en.wikipedia.org]
- 9. Illustrated Glossary of Organic Chemistry - Carbon-13 (^{13}C) [chem.ucla.edu]
- 10. cefacetrile | 10206-21-0 [chemicalbook.com]

- To cite this document: BenchChem. [Technical Guide: Physicochemical and Analytical Profile of Cefacetrile-13C3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12400101#what-is-the-molecular-weight-of-cefacetrile-13c3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com